

Application Note: Preparation of 5-Methylresorcinol Monohydrate Stock Solutions

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Compound of Interest

Compound Name: 5-Methylresorcinol monohydrate

Cat. No.: B1352147

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Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Methylresorcinol, also known as Orcinol, is a phenolic compound with various biological activities, including tyrosinase inhibition and anxiolytic effects.[1] It is utilized in cosmetics, pharmaceuticals, and as a research chemical.[2] Accurate preparation of stock solutions is crucial for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation of **5-Methylresorcinol monohydrate** stock solutions in various solvents.

Data Presentation

A summary of the key quantitative data for **5-Methylresorcinol monohydrate** is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	Orcinol monohydrate, 1,3-Dihydroxy-5-methylbenzene monohydrate, 3,5-Dihydroxytoluene monohydrate	[3][4]
Molecular Formula	C ₇ H ₈ O ₂ ·H ₂ O	[3][5]
Molecular Weight	142.16 g/mol	[3][4]
Appearance	White to light yellow/orange powder or crystal	[4][6][7]
Melting Point	59 °C	[3][4]
Solubility in Ethanol	~30 mg/mL	[8]
Solubility in DMSO	~30 mg/mL	[8]
Solubility in Dimethyl Formamide (DMF)	~30 mg/mL	[8]
Solubility in PBS (pH 7.2)	~10 mg/mL	[8]
Purity	>98.0% (GC)	[3][4]

Experimental Protocols

1. Materials and Equipment

- **5-Methylresorcinol monohydrate** (CAS: 6153-39-5)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Ethanol (200 proof, absolute)
- Phosphate-Buffered Saline (PBS), pH 7.2
- Sterile, nuclease-free water

- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flasks (various sizes)
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath or sonicator (optional, for enhancing dissolution)
- Sterile, amber-colored microcentrifuge tubes or vials for storage
- Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves

2. Safety Precautions

- **5-Methylresorcinol monohydrate** is harmful if swallowed and can cause skin and serious eye irritation.^{[3][5]}
- Always handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including safety goggles, a lab coat, and gloves, throughout the procedure.
- Avoid inhalation of dust and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for complete safety information before handling.^[8]

3. Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol is suitable for most cell-based assays where the final concentration of DMSO is kept low (typically <0.5%).

- Calculate the required mass:

- To prepare 10 mL of a 10 mM stock solution, the required mass of **5-Methylresorcinol monohydrate** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 142.16 \text{ g/mol} = 0.014216 \text{ g}$
 - Therefore, you will need to weigh out 14.22 mg.
- Weighing the compound:
 - On an analytical balance, carefully weigh 14.22 mg of **5-Methylresorcinol monohydrate** using a clean weighing boat or paper.
- Dissolution:
 - Transfer the weighed compound into a 10 mL volumetric flask.
 - Add approximately 8 mL of anhydrous DMSO to the flask.
 - Gently swirl the flask or use a vortex mixer at a low setting to dissolve the compound completely. If needed, brief sonication or warming in a water bath (37°C) can aid dissolution.
- Final Volume Adjustment:
 - Once the solid is fully dissolved, add DMSO to bring the final volume to the 10 mL mark on the volumetric flask.
 - Invert the flask several times to ensure the solution is homogeneous.
- Aliquoting and Storage:
 - Dispense the stock solution into sterile, amber-colored microcentrifuge tubes in volumes appropriate for your experiments to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[1\]](#)

4. Protocol for Preparing a 10 mg/mL Stock Solution in Ethanol

- Weighing the compound:
 - To prepare 5 mL of a 10 mg/mL stock solution, weigh out 50 mg of **5-Methylresorcinol monohydrate**.
- Dissolution:
 - Transfer the weighed compound to a suitable container (e.g., a 10 mL glass vial).
 - Add 5 mL of absolute ethanol.
- Mixing:
 - Cap the vial and vortex until the compound is completely dissolved.
- Storage:
 - Store the solution in a tightly sealed container at -20°C.

5. Protocol for Preparing an Aqueous Stock Solution in PBS (pH 7.2)

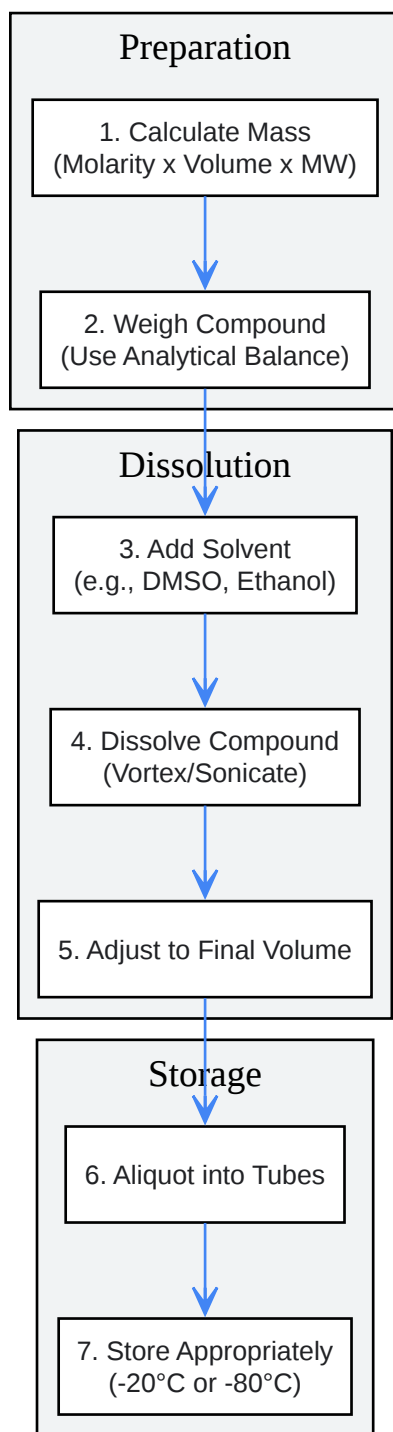
Aqueous solutions are not recommended for long-term storage and should ideally be prepared fresh before use.^[8]

- Weighing the compound:
 - To prepare 5 mL of a 5 mg/mL stock solution in PBS (note the lower solubility compared to organic solvents), weigh out 25 mg of **5-Methylresorcinol monohydrate**.
- Dissolution:
 - Transfer the compound to a 15 mL conical tube.
 - Add 5 mL of PBS (pH 7.2).
- Mixing:
 - Vortex the solution thoroughly. Gentle warming may be required to achieve complete dissolution.

- Use and Storage:
 - Use the freshly prepared aqueous solution immediately. It is not recommended to store aqueous solutions for more than one day.[\[8\]](#)

Mandatory Visualization

The following diagram illustrates the general workflow for preparing a stock solution of **5-Methylresorcinol monohydrate**.



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Caption: Workflow for preparing **5-Methylresorcinol monohydrate** stock solution.

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